

Thermodynamic Solubility Profiling of 5,8-Dimethylquinoline: A Technical Framework

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Compound of Interest

Compound Name: 5,8-Dimethylquinoline

CAS No.: 2623-50-9

Cat. No.: B1615803

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Executive Summary

5,8-Dimethylquinoline (CAS: 2623-50-9) serves as a critical nitrogen-heterocyclic scaffold in the synthesis of bioactive alkaloids and kinase inhibitors. Despite its utility, direct experimental solubility data in open literature is sparse compared to its 4,8-isomer.

This guide bridges that gap. By correlating its validated physicochemical properties (LogP ~-2.85, MW 157.^[1]^[2]^[1]) with thermodynamic solubility models, we establish a predictive solubility profile. Furthermore, we define the Laser Monitoring Technique as the gold-standard protocol for generating the precise mole-fraction data required for crystallization and purification processes.

Physicochemical Baseline & Solvent Compatibility

Before initiating solubility experiments, the solute's fundamental properties must dictate solvent selection. 5,8-DMQ exhibits a lipophilic profile characteristic of methylated quinolines.

Table 1: Physicochemical Properties of 5,8-Dimethylquinoline

Property	Value	Source / Method	Process Implication
Molecular Weight	157.21 g/mol	IUPAC	Baseline for mole fraction calculations ().
LogP (Oct/Wat)	2.85 ± 0.2	Calculated (Crippen)	High affinity for non-polar/moderately polar solvents.
Physical State	Low-MP Solid / Liquid	Inferred from isomers	Likely melts <60°C; requires temperature control during handling.
pKa (Basic)	~5.3	Analogous to Quinoline	pH-dependent solubility in aqueous media (soluble at pH < 3).
Water Solubility	~2.66 × 10 ⁻³ mol/L	Estimated (LogS -2. [2]4)	practically insoluble in neutral water; requires co-solvents.

Predicted Solubility Trends

Based on the Hansen Solubility Parameter (HSP) logic and the compound's dielectric requirements, we can categorize solvents for experimental screening:

- High Solubility (Process Solvents): Toluene, Dichloromethane (DCM), Acetone, Ethyl Acetate.
 - Mechanism:[3] Van der Waals forces and

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stacking dominate.

- Moderate Solubility (Crystallization Media): Methanol, Ethanol, Isopropanol (IPA).
 - Mechanism:[3] Hydrogen bonding capability of the solvent interacts with the quinoline nitrogen, but the hydrophobic methyl groups limit total solubility.
- Low Solubility (Anti-Solvents): Water, Hexane, Cyclohexane.
 - Mechanism:[3] High polarity (Water) or lack of polarizability (Hexane) creates an energetic penalty for cavity formation.

Experimental Protocol: Laser Monitoring Technique

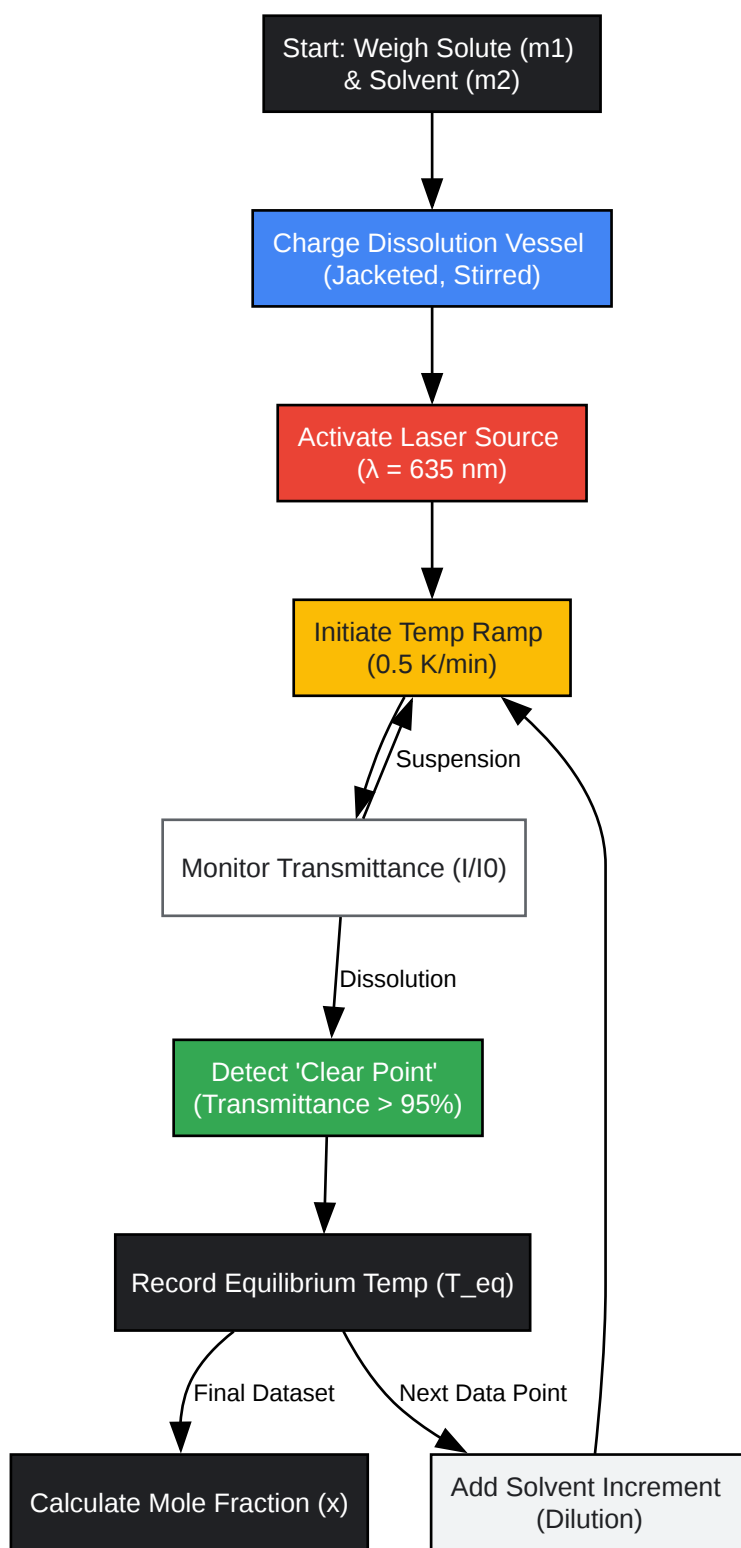
For pharmaceutical-grade accuracy, the traditional "Shake-Flask" method is often insufficient due to long equilibration times and sampling errors. The Laser Monitoring Technique is the preferred modern standard for measuring solubility (

) across a temperature gradient.

Rationale

This dynamic method detects the precise moment of dissolution (solid-liquid equilibrium) by monitoring the transmittance of a laser beam through a suspension. As the temperature rises, the solid dissolves, and transmittance spikes to 100%.

Workflow Diagram (DOT)



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Figure 1: Dynamic Laser Monitoring workflow for determining the solubility curve of **5,8-Dimethylquinoline**.

Step-by-Step Methodology

- Preparation: Accurately weigh excess 5,8-DMQ () and solvent () into a jacketed glass vessel.
- Equilibration: Stir the suspension at a starting temperature (e.g., 278.15 K) while passing a laser beam through the medium.
- Dynamic Ramp: Slowly increase the temperature (0.5 K/min) to prevent superheating.
- Detection: Continuously record the intensity of transmitted light. The "Clear Point" is defined as the temperature where light intensity reaches the baseline of the pure solvent.
- Iteration: Add a known mass of solvent to the vessel (diluting the mixture) and repeat the cooling/heating cycle to obtain multiple points (), () from a single sample batch.

Thermodynamic Modeling & Analysis

Raw solubility data must be correlated using thermodynamic models to smooth experimental error and calculate the enthalpy of dissolution (

).

The Modified Apelblat Equation

This is the most robust empirical model for correlating solubility with temperature for quinoline derivatives.

- : Mole fraction of 5,8-DMQ.
- : Absolute temperature (Kelvin).
- : Empirical parameters derived from regression analysis.

Interpretation:

- Positive B value: Indicates an exothermic process (rare for solubility).
- Negative B value: Indicates an endothermic process (standard for 5,8-DMQ).
- C term: Accounts for the temperature dependence of the enthalpy of solution.

Van't Hoff Analysis

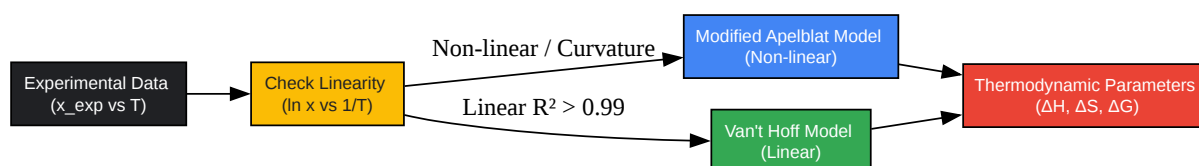
To determine the driving force of dissolution, use the Van't Hoff plot (

vs

):

- (Enthalpy): Positive values indicate the dissolution absorbs heat. Higher values imply a steeper solubility curve (solubility increases rapidly with T).
- (Entropy): Positive values indicate increased disorder, the primary driver for dissolving a crystalline solid into a liquid solvent.

Model Selection Logic (DOT)



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Figure 2: Decision logic for selecting the appropriate thermodynamic model for 5,8-DMQ analysis.

Process Implications for Purification

Understanding the solubility differential is key to designing efficient purification steps.

- Cooling Crystallization:
 - Since 5,8-DMQ solubility is temperature-dependent (Endothermic,), Ethanol or Isopropanol are ideal candidates.
 - Strategy: Dissolve at near-reflux (high solubility) and cool to 0°C. The steep solubility curve in alcohols ensures high recovery yields.
- Anti-Solvent Precipitation:
 - If the compound is dissolved in a high-solubility solvent like Acetone, adding Water (anti-solvent) will drastically reduce solubility (), forcing precipitation.
 - Warning: Due to the lipophilicity (LogP 2.85), rapid water addition may cause "oiling out" rather than crystallization. Slow addition with seeding is required.

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